

A Comparative Analysis of Vildagliptin Metabolism Across Species

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Compound of Interest

Compound Name: Vildagliptin N-oxide

Cat. No.: B15382387

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This guide provides a comprehensive comparison of the metabolic profiles of Vildagliptin, a dipeptidyl peptidase-4 (DPP-4) inhibitor, across four key species: humans, rats, mice, and dogs. Understanding the species-specific metabolism of a drug candidate is a cornerstone of preclinical development, offering insights into potential efficacy and toxicity. This document summarizes quantitative data, details experimental protocols, and visualizes key pathways to support research and development in this area.

Executive Summary

Vildagliptin undergoes metabolism primarily through hydrolysis, with the main metabolites being a carboxylic acid derivative (M20.7) formed by the hydrolysis of the cyano group, and to a lesser extent, a metabolite formed by amide bond hydrolysis (M15.3). The parent drug and its metabolites are predominantly excreted through the kidneys. While the major metabolic pathways are qualitatively similar across humans, rats, and dogs, quantitative differences exist in the abundance of specific metabolites. Data on the specific metabolites of Vildagliptin in mice remains limited in the available literature.

Comparative Metabolite Profiles

The following tables summarize the major circulating components in plasma and the predominant metabolites found in excreta for Vildagliptin in humans, rats, and dogs.

Table 1: Major Circulating Components in Plasma Following Vildagliptin Administration

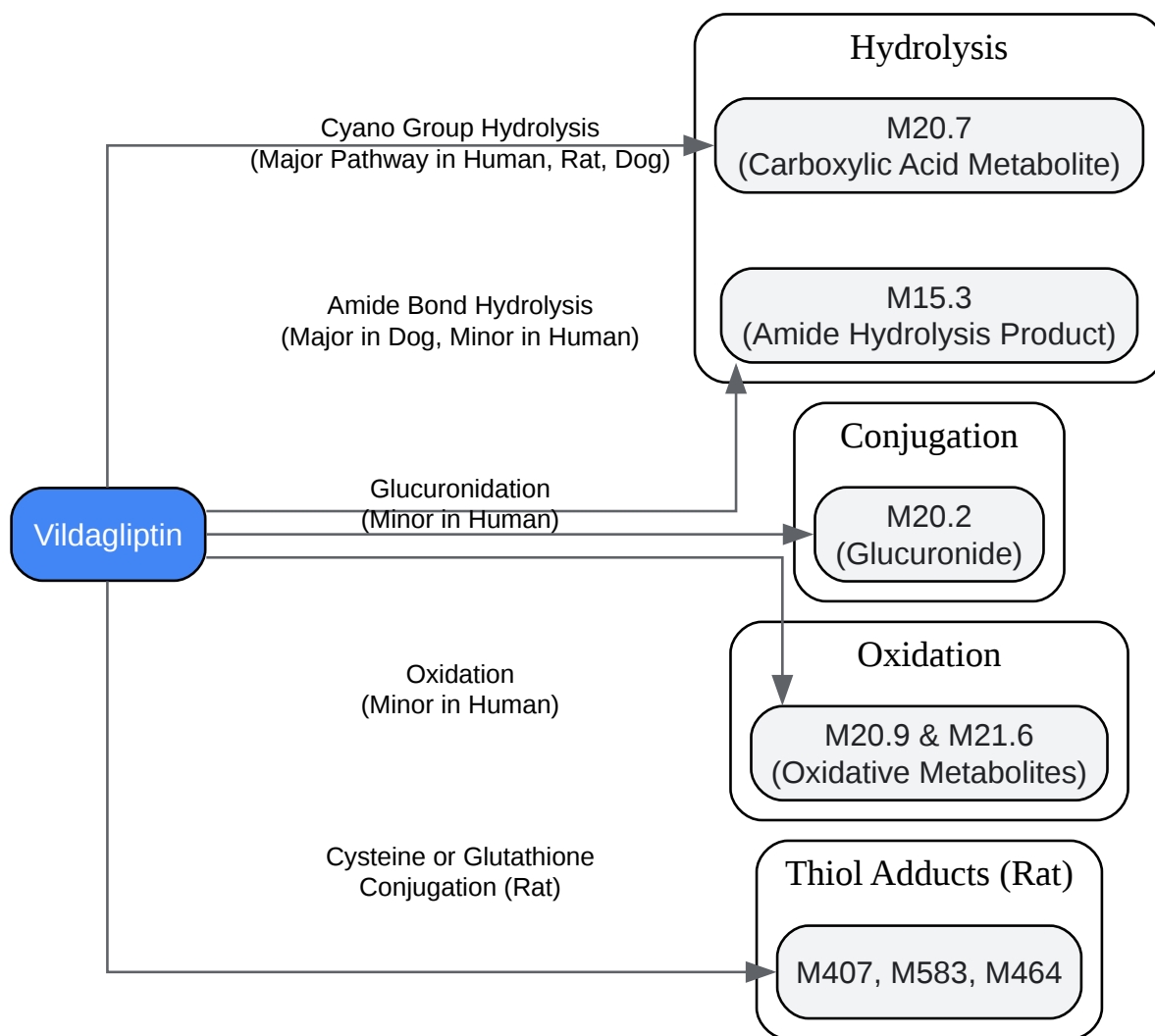
Species	Unchanged Vildagliptin	M20.7 (Cyano-hydrolyzed)	M15.3 (Amide-hydrolyzed)	Other Metabolites
Human	Major	Major	Minor	M20.2 (Glucuronide), M20.9 & M21.6 (Oxidative)
Rat	Major	Major	-	Thiazoline-containing thiol adducts (M407, M583, M464)
Dog	Major	Major	Major	-
Mouse	Data not available	Data not available	Data not available	Data not available

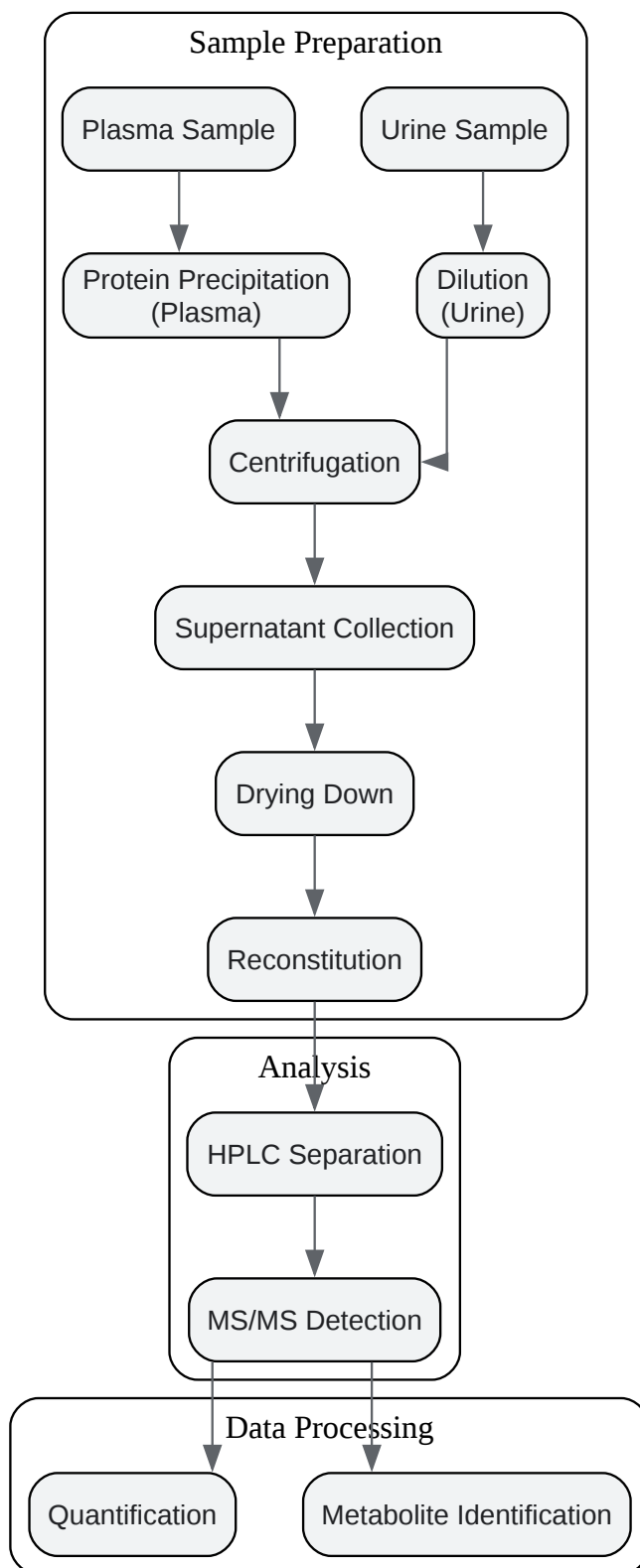
Table 2: Predominant Metabolites in Excreta (Urine and Feces) Following Vildagliptin Administration

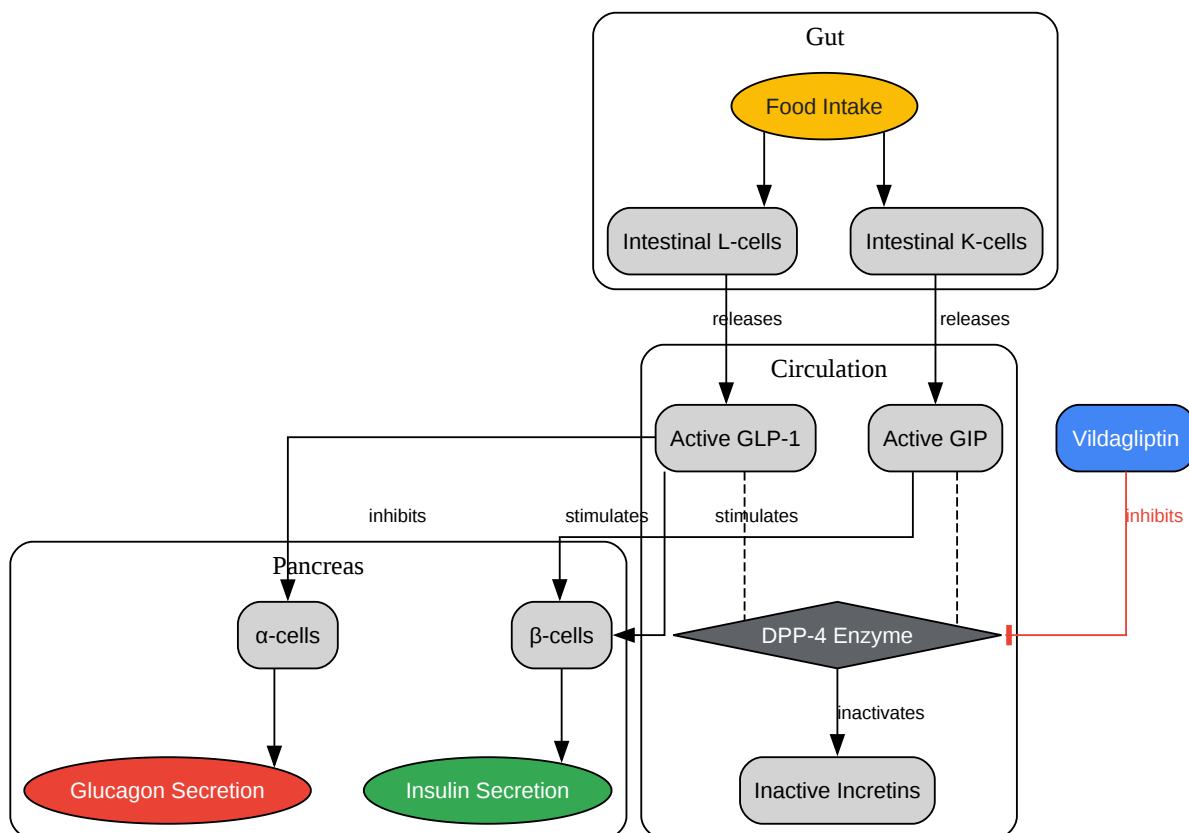
Species	M20.7 (Cyano-hydrolyzed)	M15.3 (Amide-hydrolyzed)	Unchanged Vildagliptin	Other Metabolites
Human	Major	Minor	Significant	M20.2, M20.9, M21.6
Rat	Predominant	-	Significant	M407 (approx. 2% of dose)
Dog	Predominant	Major	Significant	-
Mouse	Data not available	Data not available	Data not available	Data not available

Metabolic Pathways of Vildagliptin

Vildagliptin is metabolized through several pathways, with hydrolysis being the most significant. The primary routes of biotransformation are illustrated in the diagram below.







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